

Stability and storage conditions for 4,4-Difluorocyclohexanone

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Compound of Interest

Compound Name: 4,4-Difluorocyclohexanone

Cat. No.: B151909

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Technical Support Center: 4,4-Difluorocyclohexanone

This technical support center provides guidance on the stability and storage of **4,4-Difluorocyclohexanone**, along with troubleshooting for common issues encountered during its use.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4,4-Difluorocyclohexanone**?

For optimal stability, **4,4-Difluorocyclohexanone** should be stored at low temperatures, specifically between -25 °C and -10 °C.^[1] It is crucial to keep the container tightly closed and store it in a dry, well-ventilated area to prevent moisture absorption and degradation.^[1]

Q2: Is **4,4-Difluorocyclohexanone** a stable compound?

Under recommended storage and handling conditions, **4,4-Difluorocyclohexanone** is considered a stable compound.^[1] However, it is important to note that some sources indicate potential instability, particularly during purification processes.^{[2][3]} Therefore, careful handling and adherence to proper storage protocols are essential to ensure its integrity.

Q3: What materials and substances are incompatible with **4,4-Difluorocyclohexanone**?

4,4-Difluorocyclohexanone is incompatible with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.^[1] Contact with these substances should be avoided to prevent vigorous and potentially hazardous reactions.

Q4: What are the known hazardous decomposition products of **4,4-Difluorocyclohexanone**?

Upon thermal decomposition, **4,4-Difluorocyclohexanone** can produce hazardous substances, including carbon oxides and hydrogen fluoride.^[1]

Q5: What is the physical appearance of **4,4-Difluorocyclohexanone**?

4,4-Difluorocyclohexanone is a solid with a low melting point, and its appearance can range from colorless to pale cream or yellow.^{[1][4]}

Data Presentation

Table 1: Recommended Storage and Handling Conditions

Parameter	Recommendation	Source
Storage Temperature	-25 °C to -10 °C	^[1]
Storage Area	Dry, well-ventilated area	^[1]
Container	Keep tightly closed when not in use	^[1]
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, strong reducing agents	^[1]

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₈ F ₂ O	[4]
Molecular Weight	134.12 g/mol	
Physical Form	Solid, low melting solid	[1]
Melting Point	35-40 °C	
Appearance	Colorless to pale cream to yellow	[4]

Experimental Protocols

Protocol for Assessing the Purity of 4,4-Difluorocyclohexanone using Gas Chromatography (GC)

This protocol outlines a general method for determining the purity of **4,4-Difluorocyclohexanone**.

1. Objective: To quantify the purity of a **4,4-Difluorocyclohexanone** sample.

2. Materials:

- **4,4-Difluorocyclohexanone** sample
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- Gas chromatograph (GC) with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., a mid-polarity column)
- Volumetric flasks and pipettes
- Syringes for sample injection

3. Procedure:

- Standard Preparation: Prepare a standard solution of **4,4-Difluorocyclohexanone** of a known concentration in the chosen solvent.
- Sample Preparation: Accurately weigh a sample of **4,4-Difluorocyclohexanone** and dissolve it in the solvent to a known concentration.
- GC Conditions:
 - Set the injector and detector temperatures (e.g., 250 °C).
 - Establish a suitable temperature program for the oven to ensure good separation of the main peak from any impurities.
 - Set the carrier gas flow rate (e.g., helium or nitrogen).
- Injection: Inject a small, fixed volume of the prepared sample solution into the GC.
- Data Analysis:
 - Record the chromatogram.
 - Identify the peak corresponding to **4,4-Difluorocyclohexanone** based on the retention time of the standard.
 - Calculate the area of all peaks in the chromatogram.
 - Determine the purity by calculating the percentage of the area of the **4,4-Difluorocyclohexanone** peak relative to the total area of all peaks.

Troubleshooting Guide

This guide addresses potential issues that may arise when working with **4,4-Difluorocyclohexanone**.

Issue 1: Inconsistent experimental results or suspected sample degradation.

- Possible Cause 1: Improper Storage. The compound may have been stored at an incorrect temperature or exposed to moisture.

- Solution: Verify that the storage temperature is between -25 °C and -10 °C and that the container is always tightly sealed.
- Possible Cause 2: Contamination. The sample may be contaminated with incompatible substances.
 - Solution: Review all chemicals and solvents used in the experiment for compatibility. Ensure dedicated and clean labware is used.
- Possible Cause 3: Age of the compound. The compound may have degraded over time, even under recommended storage conditions.
 - Solution: Assess the purity of the compound using a suitable analytical method like GC or HPLC. If the purity is below the required level for the experiment, consider purifying the compound or obtaining a new batch.

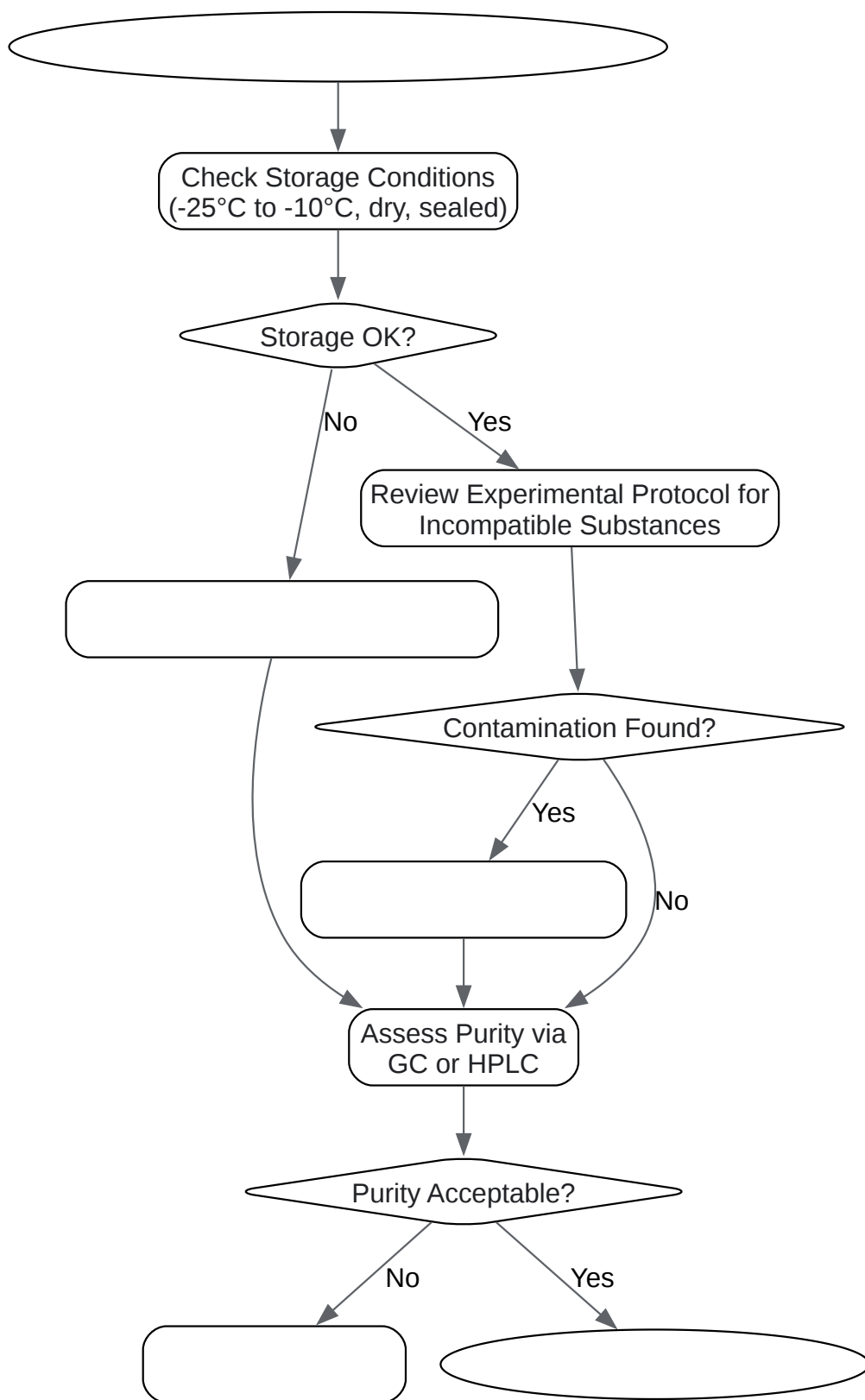
Issue 2: The compound appears discolored or has an unusual odor.

- Possible Cause: Decomposition. Discoloration can be a sign of chemical decomposition.
 - Solution: Do not use the compound. Dispose of it according to your institution's safety protocols. Thermal decomposition can release hazardous substances like hydrogen fluoride.^[1]

Issue 3: Difficulty in achieving complete dissolution.

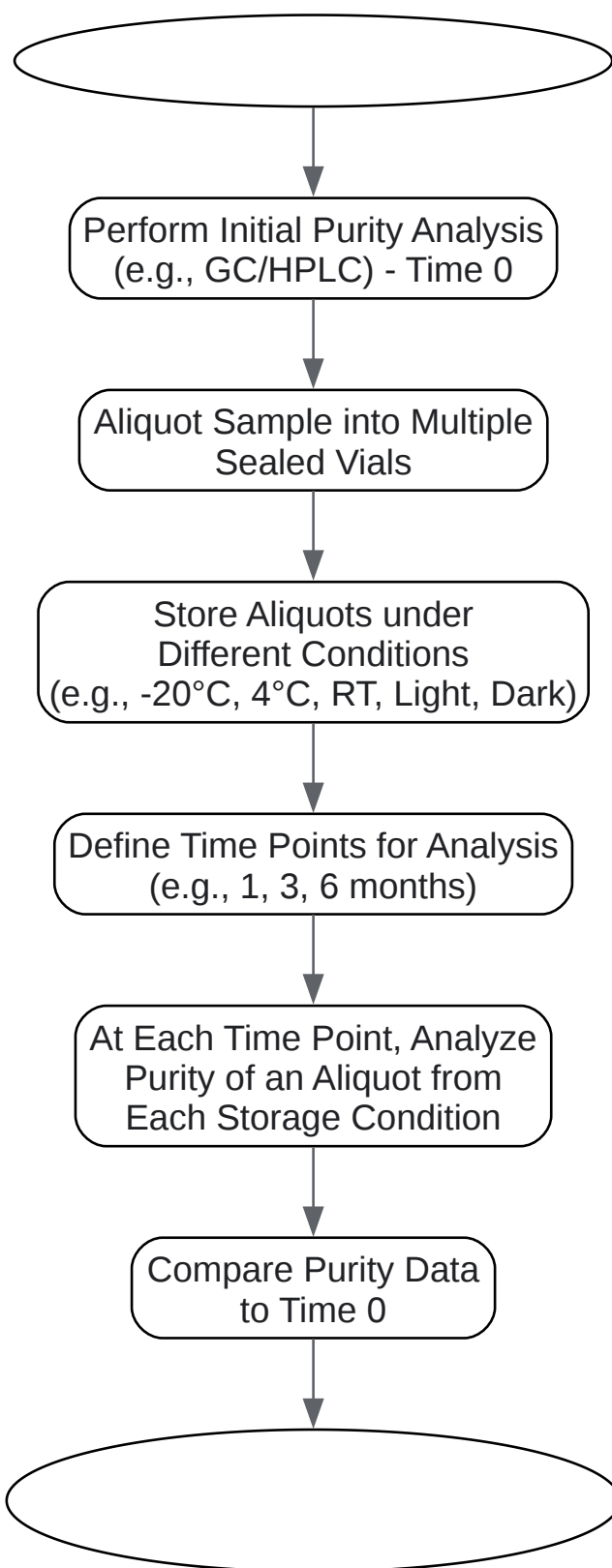
- Possible Cause: Low Solubility. **4,4-Difluorocyclohexanone** is insoluble in water.^{[5][6]}
 - Solution: Use a suitable organic solvent for dissolution. Test small quantities in different solvents to find the most appropriate one for your application.

Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: Experimental workflow for stability testing.

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